

Technical Support Center: Arg-Gly-Asp-Cys (RGDC) TFA

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Compound of Interest

Compound Name: Arg-Gly-Asp-Cys TFA

Cat. No.: B13915925

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Welcome to the technical support center for Arg-Gly-Asp-Cys (RGDC) TFA. This guide provides troubleshooting advice and answers to frequently asked questions to assist researchers, scientists, and drug development professionals in successfully utilizing RGDC TFA in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is Arg-Gly-Asp-Cys (RGDC) TFA and what is its primary application?

Arg-Gly-Asp-Cys (RGDC) is a tetrapeptide containing the RGD motif, which is a recognition site for cell surface integrins. The Trifluoroacetate (TFA) salt is a common form for peptides purified by reverse-phase HPLC, as TFA is used as an ion-pairing agent during the process.^{[1][2][3]} RGDC is primarily used in biomedical research to study cell adhesion, migration, and signaling. It can be used to coat surfaces to enhance cell attachment or in solution to inhibit the binding of extracellular matrix proteins like fibronectin to cells.^[4]

Q2: How should I store lyophilized RGDC TFA powder?

For long-term storage, lyophilized RGDC TFA should be kept in a desiccated environment at -20°C or -80°C.^{[4][5]} Proper storage ensures the peptide's stability for extended periods.^{[5][6]} Before opening, always allow the vial to equilibrate to room temperature to prevent moisture condensation, as the peptide powder is often hygroscopic.^{[7][8]}

Q3: How long is the RGDC TFA peptide stable once it is in solution?

The stability of RGDC TFA in solution is limited. For optimal performance, it is recommended to prepare solutions fresh for each experiment.^[9] If storage is necessary, aliquot the solution into single-use volumes and store at -20°C or -80°C.^{[4][10]} Avoid repeated freeze-thaw cycles.^{[4][11]} Under these conditions, the peptide may be stable for up to a month at -20°C or up to six months at -80°C.^{[5][9]} We do not recommend storing aqueous solutions for more than one day.^[12]

Q4: What is the role of the TFA counter-ion and can it affect my experiments?

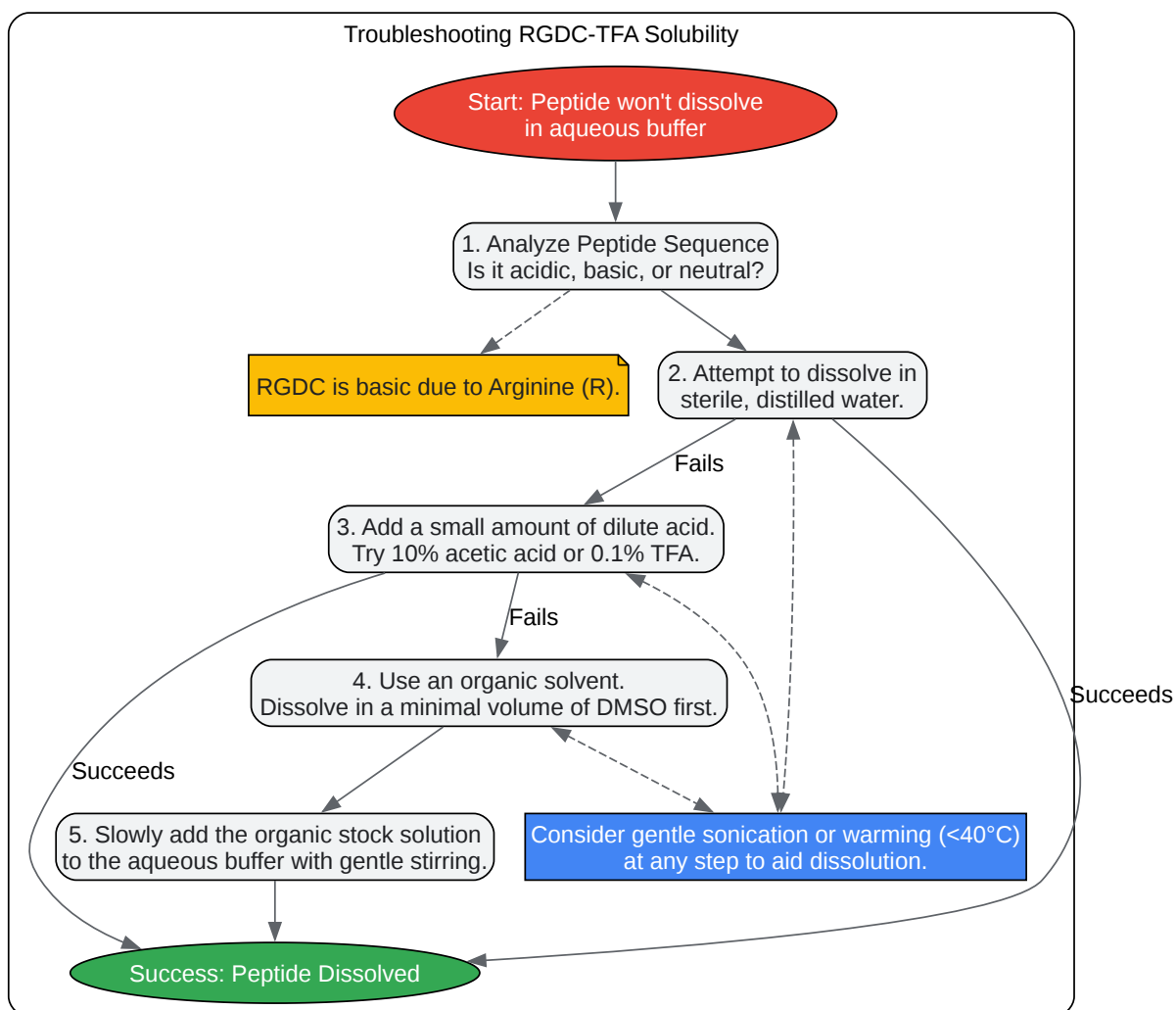
Trifluoroacetic acid (TFA) is used during peptide synthesis and purification and remains associated with positively charged residues in the final lyophilized product.^{[1][13]} While generally not an issue for many applications, residual TFA is acidic and can alter the pH of your stock solution.^[1] In sensitive cell-based assays, high concentrations of TFA have been reported to inhibit cell proliferation or cause other erratic results.^{[1][3]} If your application is sensitive to TFA, you may consider exchanging the TFA counter-ion for an alternative, such as acetate or hydrochloride (HCl).^{[2][14]}

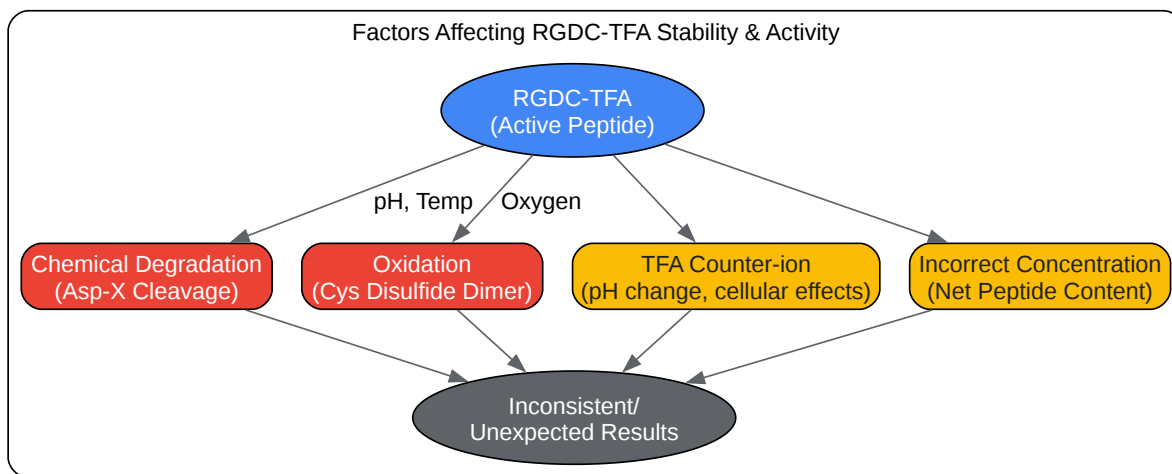
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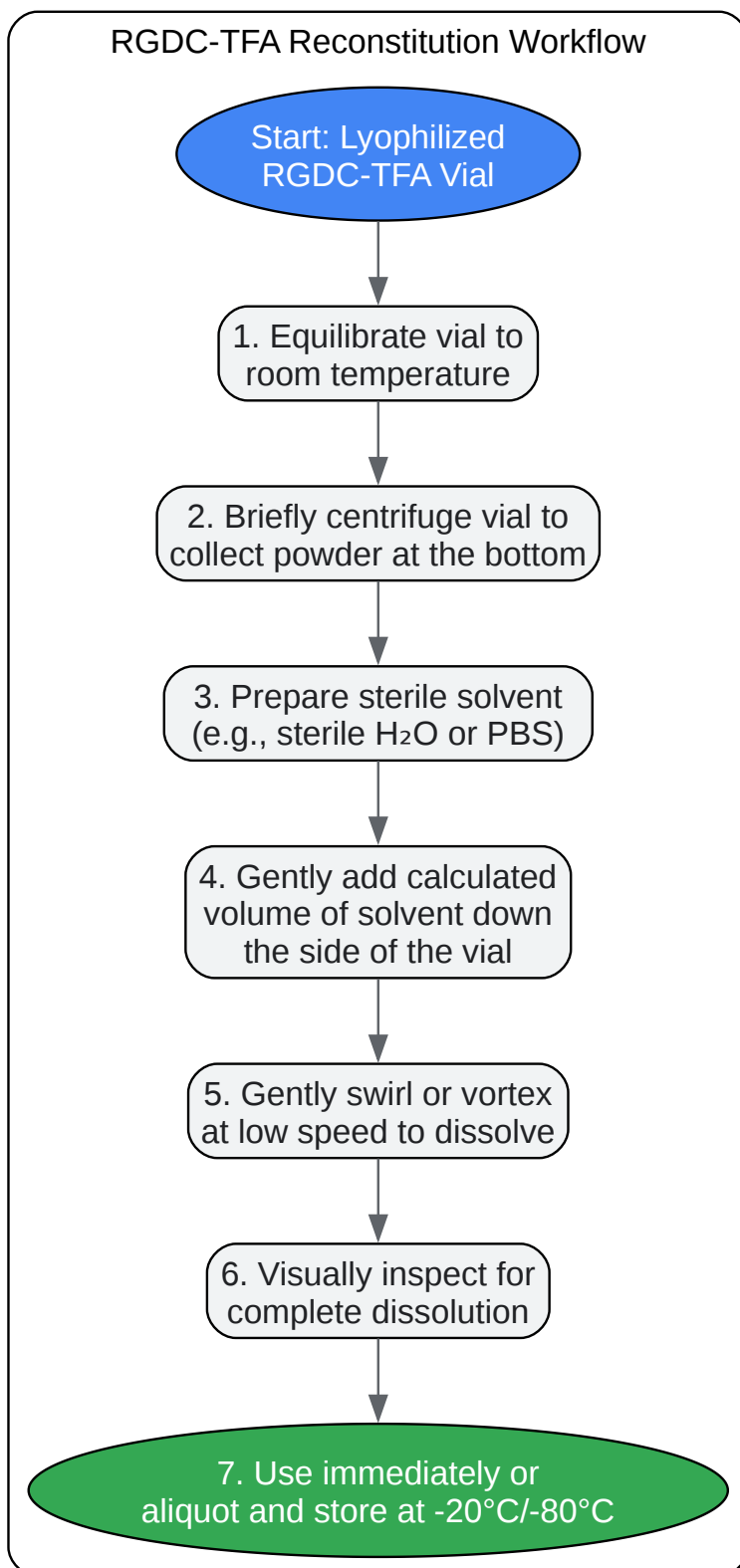
Issue 1: Difficulty Dissolving RGDC TFA Powder

Q: My lyophilized RGDC TFA is not dissolving in my aqueous buffer. What should I do?

A: Solubility issues can arise due to the peptide's properties and the solvent used. Follow this troubleshooting workflow to achieve dissolution.







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References

- 1. genscript.com [genscript.com]
- 2. Which salt form should I choose for my peptide? | AmbioPharm [ambiopharm.com]
- 3. The Role of Counter-Ions in Peptides—An Overview - PMC [pmc.ncbi.nlm.nih.gov]
- 4. adooq.com [adooq.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. verifiedpeptides.com [verifiedpeptides.com]
- 8. health-sector-reform.org [health-sector-reform.org]
- 9. medchemexpress.com [medchemexpress.com]
- 10. thepeptidereport.com [thepeptidereport.com]
- 11. biomatik.com [biomatik.com]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]
- 13. lifetein.com [lifetein.com]
- 14. Elimination and exchange of trifluoroacetate counter-ion from cationic peptides: a critical evaluation of different approaches - PubMed [pubmed.ncbi.nlm.nih.gov]
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